

Application Note: Analytical Techniques for the Characterization of 12-Hydroxystearic Acid

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Compound of Interest

Compound Name: 12-Hydroxystearic acid

Cat. No.: B3028863

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Audience: Researchers, scientists, and drug development professionals.

Introduction

12-Hydroxystearic acid (12-HSA) is a saturated hydroxy fatty acid derived from the hydrogenation of castor oil.[1][2] Its unique chemical structure, featuring a hydroxyl group on the 12th carbon of the stearic acid backbone, imparts self-assembly and gelling properties, making it a valuable excipient in a wide range of applications, including pharmaceuticals, cosmetics, lubricants, and plastics.[1][3][4] In pharmaceutical formulations, 12-HSA is utilized as a gelling agent, thickener, and as a component in controlled-release drug delivery systems. [4]

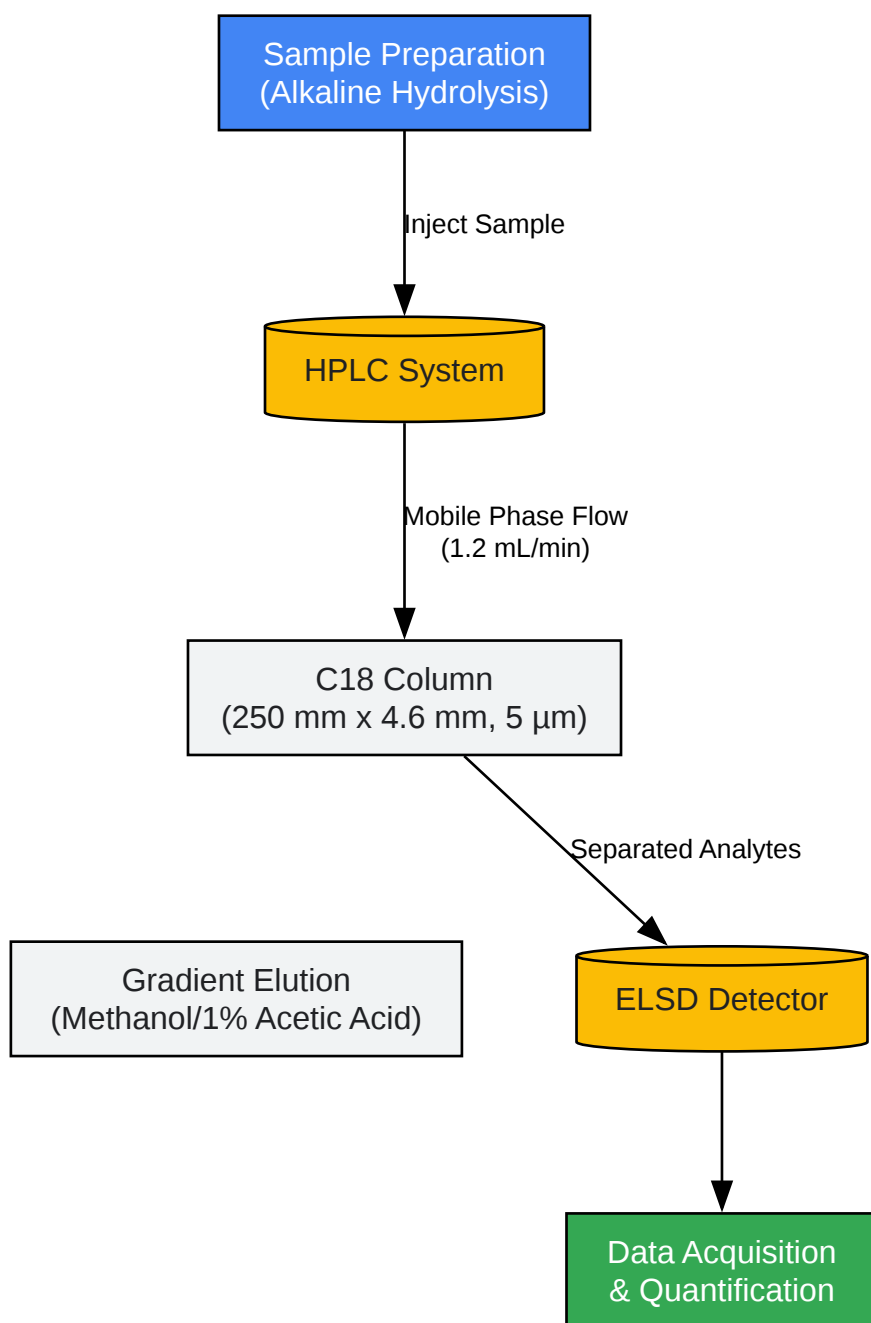
Accurate and robust analytical characterization of 12-HSA is critical to ensure its identity, purity, and performance in final products. This application note provides a comprehensive overview of key analytical techniques for the characterization of 12-HSA, complete with detailed experimental protocols and data presentation.

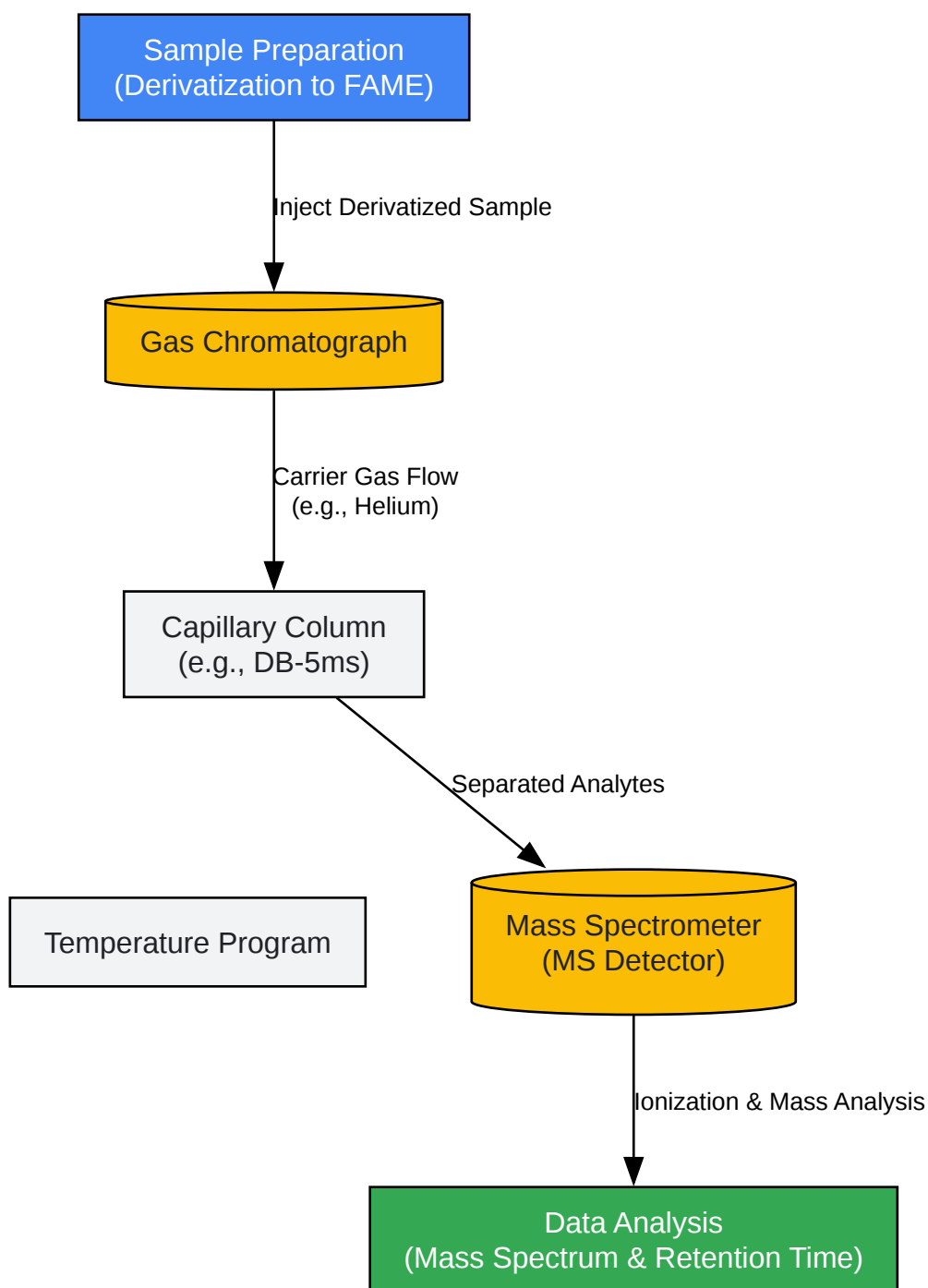
Chromatographic Techniques

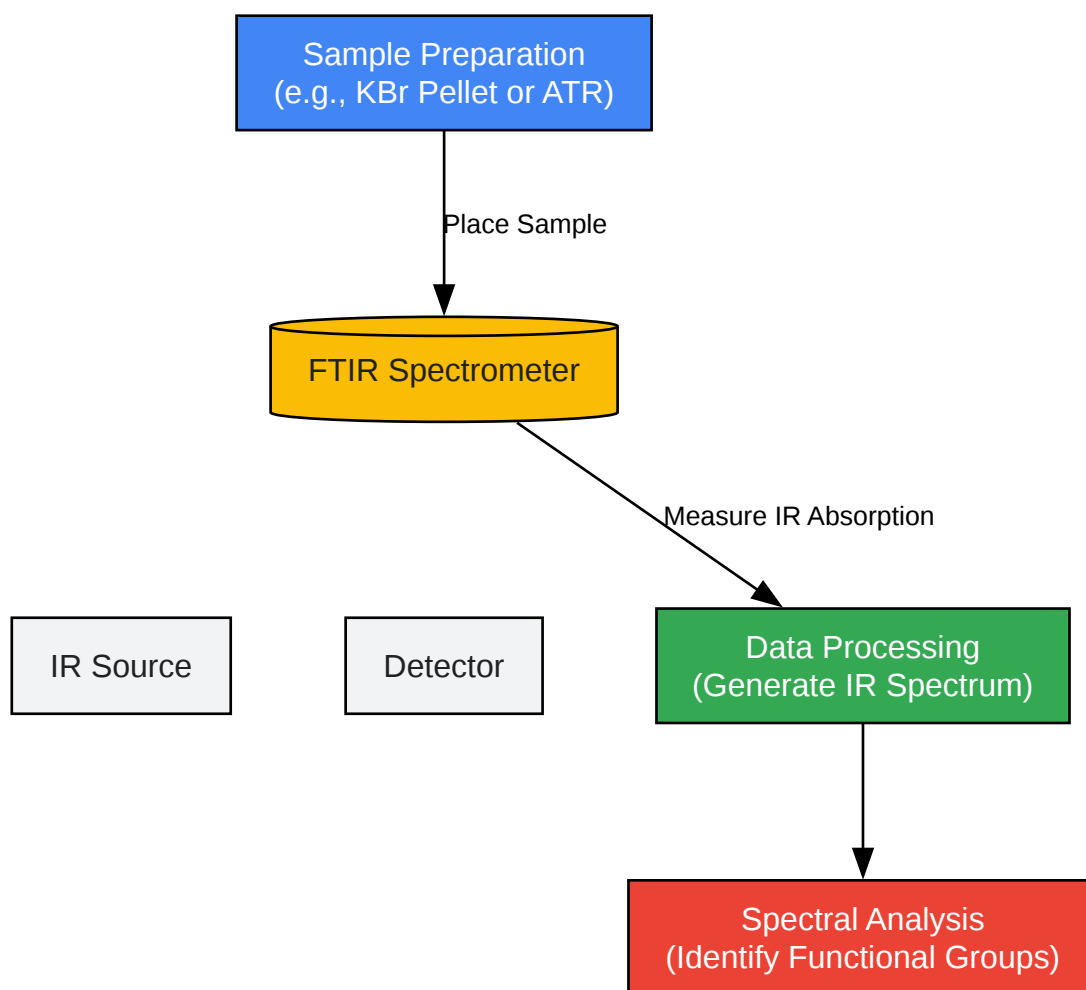
Chromatographic methods are essential for separating 12-HSA from related substances and for its quantification in various matrices.

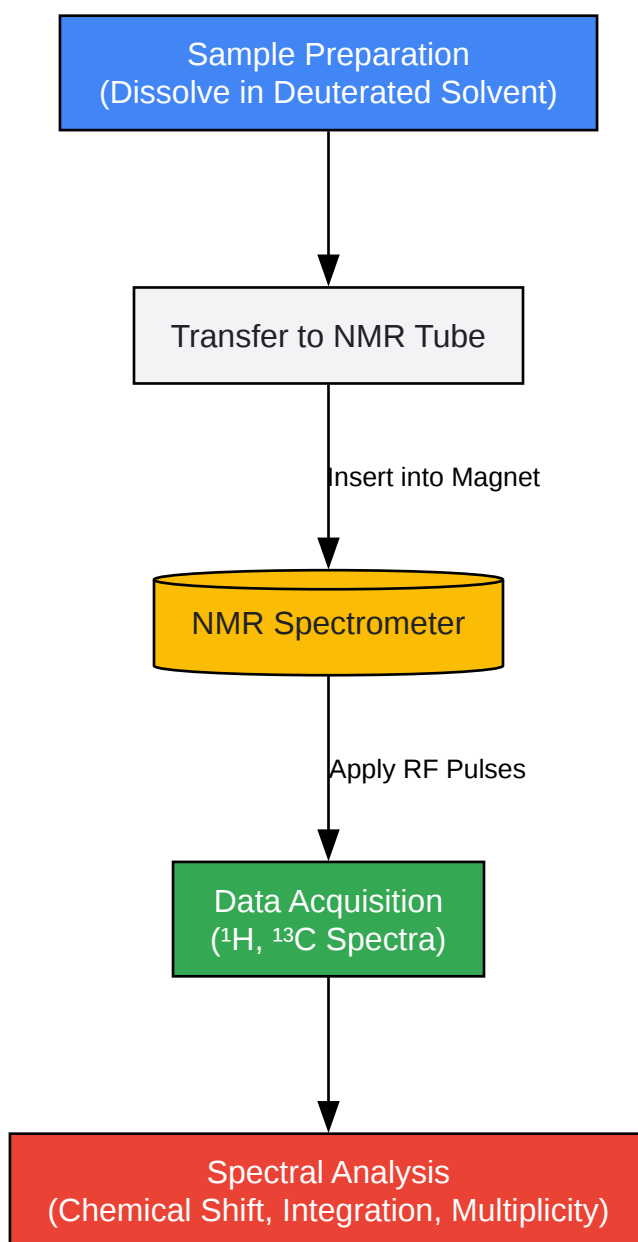
High-Performance Liquid Chromatography with Evaporative Light Scattering Detection (HPLC-ELSD)

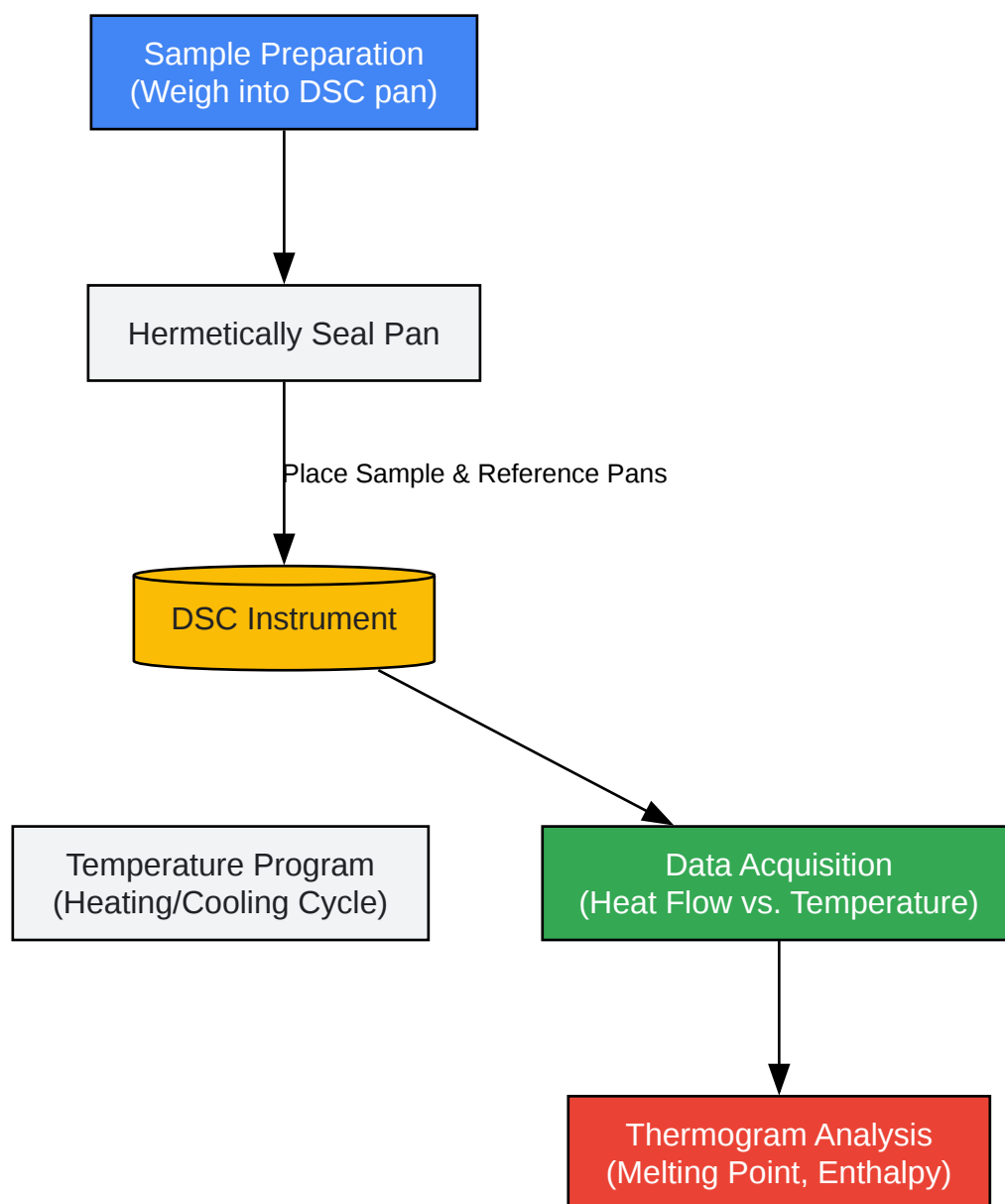
HPLC-ELSD is a powerful technique for the quantitative analysis of non-volatile compounds like 12-HSA that lack a strong UV chromophore. The method is particularly useful for determining the content of 12-HSA and related fatty acids, such as stearic acid, in complex mixtures like hydrogenated castor oil.[\[5\]](#)[\[6\]](#)











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References

- 1. atamankimya.com [atamankimya.com]

- 2. bisleyinternational.com [bisleyinternational.com]
- 3. 12-HYDROXYSTEARIC ACID | 106-14-9 [chemicalbook.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. researchgate.net [researchgate.net]
- 6. akjournals.com [akjournals.com]
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